

Commercial availability and suppliers of 4,4'-Dibromobiphenyl-2,2'-diamine

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Compound of Interest

Compound Name: **4,4'-Dibromobiphenyl-2,2'-diamine**

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An In-depth Technical Guide to **4,4'-Dibromobiphenyl-2,2'-diamine** for Researchers and Drug Development Professionals.

This technical guide provides a comprehensive overview of **4,4'-Dibromobiphenyl-2,2'-diamine**, including its commercial availability, physicochemical properties, and synthetic methodologies. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Commercial Availability and Suppliers

4,4'-Dibromobiphenyl-2,2'-diamine is commercially available from several chemical suppliers. The typical purity offered is around 97%. When sourcing this chemical, it is advisable to consult with suppliers for detailed specifications and availability in desired quantities.

Table 1: Commercial Suppliers of **4,4'-Dibromobiphenyl-2,2'-diamine**

Supplier	CAS Number	Purity	Notes
Sigma-Aldrich	136630-36-9	97%	Also listed as 2,2'-Diamino-4,4'-dibromobiphenyl.[1]
Crysdot LLC	84530-60-9	95+%	Listed as the isomer 4,4'-Diamino-2,2'-dibromobiphenyl.[2]
Guidechem	136630-36-9	N/A	Lists multiple suppliers.[3]
CymitQuimica	136630-36-9	N/A	Provides pricing for various quantities.[4]
Advanced ChemBlocks	84530-60-9	97%	Listed as the isomer 4,4'-Diamino-2,2'-dibromobiphenyl.[5]
HANGZHOU LEAP CHEM CO., LTD.	136630-36-9	N/A	A supplier of fine chemicals.[6]

Physicochemical Properties

A summary of the key quantitative data for **4,4'-Dibromobiphenyl-2,2'-diamine** is presented below. Please note that some of these values are predicted.

Table 2: Physicochemical Properties of **4,4'-Dibromobiphenyl-2,2'-diamine**

Property	Value	Source
IUPAC Name	4,4'-Dibromo-[1,1'-biphenyl]-2,2'-diamine	N/A
Synonyms	2,2'-Diamino-4,4'-dibromobiphenyl	[1]
CAS Number	136630-36-9	[3] [7]
Molecular Formula	C ₁₂ H ₁₀ Br ₂ N ₂	[3] [7]
Molecular Weight	342.03 g/mol	[3] [7]
Appearance	Solid	[1]
Melting Point	113-118 °C	[1]
Boiling Point (Predicted)	436.5 ± 40.0 °C	[7]
Density (Predicted)	1.784 ± 0.06 g/cm ³	[7]
pKa (Predicted)	2.79 ± 0.10	[3]
Solubility	Sparingly soluble in water (0.014 g/L at 25 °C)	[3] [7]

Synthesis and Experimental Protocols

The synthesis of **4,4'-Dibromobiphenyl-2,2'-diamine** is generally achieved through a two-step process starting from biphenyl. The first step involves the bromination of biphenyl to form 4,4'-Dibromobiphenyl, which is then nitrated and subsequently reduced to the desired diamine. While a detailed, peer-reviewed protocol for the final amination step is not readily available, a general procedure is described. A detailed protocol for the synthesis of the precursor, 4,4'-Dibromobiphenyl, is provided below.

Synthesis of 4,4'-Dibromobiphenyl (Precursor)

A common method for the synthesis of 4,4'-Dibromobiphenyl is the direct bromination of biphenyl.

Experimental Protocol: Bromination of Biphenyl

- Materials:
 - Biphenyl
 - Bromine
 - Benzene
- Procedure:
 - Place 15.4 g (0.10 mole) of finely powdered biphenyl in a 15-cm evaporating dish.
 - Place the dish on a porcelain rack inside a 30-cm desiccator. Under the rack, place a 10-cm evaporating dish containing 39 g (12 ml, 0.24 mole) of bromine.
 - Close the desiccator, leaving a small opening for the escape of hydrogen bromide.
 - Allow the biphenyl to remain in contact with the bromine vapor for 8 hours or overnight.
 - Remove the resulting orange solid from the desiccator and let it stand in a fume hood for at least 4 hours to allow for the escape of residual hydrogen bromide and bromine. The crude product should weigh approximately 30 g and have a melting point around 152°C.
 - Dissolve the crude 4,4'-dibromobiphenyl in 75 ml of benzene, filter the solution, and then cool it to 15°C.
 - Filter the resulting crystals to obtain 23.4–24.0 g (75–77% yield) of 4,4'-dibromobiphenyl with a melting point of 162–163°C.[2]

Synthesis of 4,4'-Dibromobiphenyl-2,2'-diamine

The synthesis of the target compound from 4,4'-Dibromobiphenyl involves nitration followed by reduction. A general approach involves the reduction of 4,4'-Dibromo-2,2'-dinitrobiphenyl. This dinitro compound can be synthesized via the Ullmann coupling of 2,5-dibromonitrobenzene. The subsequent reduction of the dinitro groups to amines yields **4,4'-dibromobiphenyl-2,2'-diamine**.[8]

General Reaction Scheme:

- Nitration: 4,4'-Dibromobiphenyl is treated with a nitrating agent (e.g., a mixture of nitric acid and sulfuric acid) to introduce nitro groups at the 2 and 2' positions, yielding 4,4'-Dibromo-2,2'-dinitrobiphenyl.
- Reduction: The resulting 4,4'-Dibromo-2,2'-dinitrobiphenyl is then reduced using a suitable reducing agent (e.g., tin(II) chloride in hydrochloric acid, or catalytic hydrogenation) to convert the nitro groups into amino groups, affording **4,4'-Dibromobiphenyl-2,2'-diamine**.

Applications in Research and Development

4,4'-Dibromobiphenyl and its derivatives are valuable intermediates in organic synthesis. The bromine atoms can be readily displaced or used in cross-coupling reactions, such as the Suzuki coupling, to form more complex molecules. The amino groups in the target compound provide sites for further functionalization, making it a useful building block in the synthesis of polymers, dyes, and potentially pharmaceutical compounds.^[9] Specifically, this compound can be used as a curing agent in epoxy resins for adhesives, coatings, and composite materials.^[7] It is also instrumental in constructing complex molecular architectures for novel polymers, specialized dyes, and advanced electronic materials.^[10]

Workflow and Diagrams

Synthetic Workflow for **4,4'-Dibromobiphenyl-2,2'-diamine**

The following diagram illustrates the general synthetic pathway from biphenyl to **4,4'-Dibromobiphenyl-2,2'-diamine**.



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Caption: General synthetic workflow for **4,4'-Dibromobiphenyl-2,2'-diamine**.

Safety Information

4,4'-Dibromobiphenyl-2,2'-diamine is an aromatic amine, a class of compounds that can have toxic properties. It is classified as an irritant and may cause skin and serious eye irritation. It is harmful if swallowed and may cause respiratory irritation.^[1] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated fume hood. For detailed safety information, please refer to the Safety Data Sheet (SDS) provided by the supplier.

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